

Administration Routes for GS-444217 in Rodent Models: Application Notes and Protocols

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Compound of Interest

Compound Name: GS-444217

Cat. No.: B15602789

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the administration of the ASK1 inhibitor, **GS-444217**, in rodent models. The information is compiled from various scientific sources to assist in the design and execution of preclinical studies.

I. Quantitative Data Summary

The following tables summarize key quantitative data related to the administration of **GS-444217** in rodent models.

Table 1: Pharmacokinetic Parameters of **GS-444217** in Rats (Oral Administration)

Parameter	Value	Species/Strain	Dosage	Vehicle	Source
Oral Bioavailability	Excellent	Rat	10 mg/kg, 30 mg/kg	Not Specified	[1]
Plasma Half-life	Insufficient for once-daily dosing	Rat	10 mg/kg, 30 mg/kg	Not Specified	[1]
C _{max} (at 30 mg/kg)	26.6 ± 21.6 μmol/L	WKY rats	30 mg/kg daily (oral gavage)	Not Specified	[2]

Table 2: In Vivo Efficacy of **GS-44217** in Rodent Models

Model	Administration Route	Dosage	Effect	Source
Rat model of kidney injury	Oral gavage	30 mg/kg	Suppresses ROS-ASK1-P38/JNK response, preserves kidney function	[3]
db/db eNOS-/- mouse model of DKD	In chow	Not Specified	Reduced ASK1/p38 activation, tubulointerstitial fibrosis, apoptosis, glomerulosclerosis, and proteinuria; improved renal function	[4]
Rat crescentic glomerulonephritis	Oral gavage	30 mg/kg daily	Reduced crescent formation, prevented renal impairment, reduced proteinuria	[2]

II. Experimental Protocols

Detailed methodologies for the administration of **GS-444217** are provided below. These protocols are based on published literature and general best practices for rodent handling and substance administration.

Protocol 1: Oral Administration (Gavage)

Objective: To administer a precise dose of **GS-444217** directly into the stomach of a rodent.

Materials:

- **GS-444217**
- Vehicle (e.g., appropriate solvent, see below for formulation)
- Oral gavage needles (flexible or rigid, appropriate size for the animal)
- Syringes
- Animal scale
- 70% ethanol

Vehicle Formulation (Example for Injectable Solution, Adaptable for Oral): A published formulation for in vivo experiments using **GS-444217** can be adapted for oral administration.^[5]

- Prepare a stock solution of **GS-444217** in DMSO (e.g., 25.0 mg/mL).
- To prepare a 1 mL working solution, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix again.
- Add 450 μ L of saline to reach the final volume of 1 mL.

Procedure:

- Animal Preparation:
 - Weigh the animal to determine the correct volume of the drug solution to administer.
 - Properly restrain the animal to prevent movement and injury. For mice, this can be done by scruffing the neck. For rats, more secure restraint may be necessary.
- Gavage Needle Insertion:

- Measure the gavage needle from the tip of the animal's nose to the last rib to estimate the correct insertion depth.
- Gently insert the gavage needle into the esophagus. The animal should swallow the needle. If there is resistance, do not force it.
- Administration:
 - Once the needle is correctly positioned in the stomach, slowly administer the **GS-444217** solution.
 - Administer a maximum volume of 10 ml/kg for rats and mice.[6]
- Post-Administration:
 - Carefully remove the gavage needle.
 - Return the animal to its cage and monitor for any adverse reactions.

Protocol 2: Administration in Chow

Objective: To provide sustained plasma levels of **GS-444217** through voluntary ingestion.

Materials:

- **GS-444217**
- Standard rodent chow
- Mixer or blender
- Water or other binding agent (if needed)

Procedure:

- Dose Calculation:
 - Determine the target daily dose of **GS-444217** for the animals.

- Estimate the average daily food consumption of the animals.
- Calculate the amount of **GS-444217** needed per gram of chow.
- Chow Preparation:
 - Grind the standard rodent chow into a powder.
 - Thoroughly mix the calculated amount of **GS-444217** with the powdered chow to ensure a homogenous mixture.
 - If necessary, add a small amount of water or other palatable binder to re-form the chow into pellets.
- Administration:
 - Replace the standard chow in the animal cages with the **GS-444217**-medicated chow.
 - Ensure a continuous supply of the medicated chow is available.
- Monitoring:
 - Monitor the animals' food consumption and body weight regularly to ensure they are ingesting the intended dose.

Protocol 3: Intravenous (IV) Injection (Tail Vein)

Objective: To directly administer **GS-444217** into the systemic circulation for rapid distribution.

Materials:

- **GS-444217** solution (sterile, see vehicle formulation above)
- Syringes (e.g., 1 mL)
- Needles (e.g., 27-30 gauge for mice, 23-25 gauge for rats)[6]
- Restraining device (e.g., rodent restrainer)

- Heat lamp or warm water to dilate the tail vein
- 70% ethanol

Procedure:

- Animal Preparation:
 - Weigh the animal to calculate the injection volume.
 - Place the animal in a restraining device.
 - Warm the tail using a heat lamp or by immersing it in warm water to dilate the lateral tail veins.
- Injection Site Preparation:
 - Clean the tail with 70% ethanol.
- Injection:
 - Position the needle, bevel up, parallel to the vein and insert it into the vein.
 - Slowly inject the **GS-444217** solution. The maximum recommended volume for mice is <0.2ml.[6]
 - If swelling occurs, the needle is not in the vein. Withdraw the needle and re-attempt at a more proximal site.
- Post-Injection:
 - Withdraw the needle and apply gentle pressure to the injection site to prevent bleeding.
 - Return the animal to its cage and monitor for any adverse effects.

Protocol 4: Subcutaneous (SC) Injection

Objective: To administer **GS-444217** into the subcutaneous space for slower absorption compared to IV.

Materials:

- **GS-444217** solution (sterile)
- Syringes
- Needles (e.g., 25-27 gauge for mice and rats)[7]
- 70% ethanol

Procedure:

- Animal Preparation:
 - Weigh the animal to determine the injection volume.
 - Restrain the animal.
- Injection Site Preparation:
 - Lift the loose skin over the back of the neck or flank to form a "tent".
 - Clean the injection site with 70% ethanol.
- Injection:
 - Insert the needle, bevel up, into the base of the skin tent.
 - Aspirate slightly to ensure a blood vessel has not been entered.
 - Inject the **GS-444217** solution. The maximum recommended volume for mice is <3mL (dispersed over multiple sites if >1mL) and for rats is <5mL (dispersed if >2mL).[7]
- Post-Injection:
 - Withdraw the needle and gently massage the area to help disperse the solution.
 - Return the animal to its cage and monitor for any signs of irritation or adverse reactions.

Protocol 5: Intraperitoneal (IP) Injection

Objective: To administer **GS-444217** into the peritoneal cavity.

Materials:

- **GS-444217** solution (sterile)
- Syringes
- Needles (e.g., 25-27 gauge for mice, 23-25 gauge for rats)[6]
- 70% ethanol

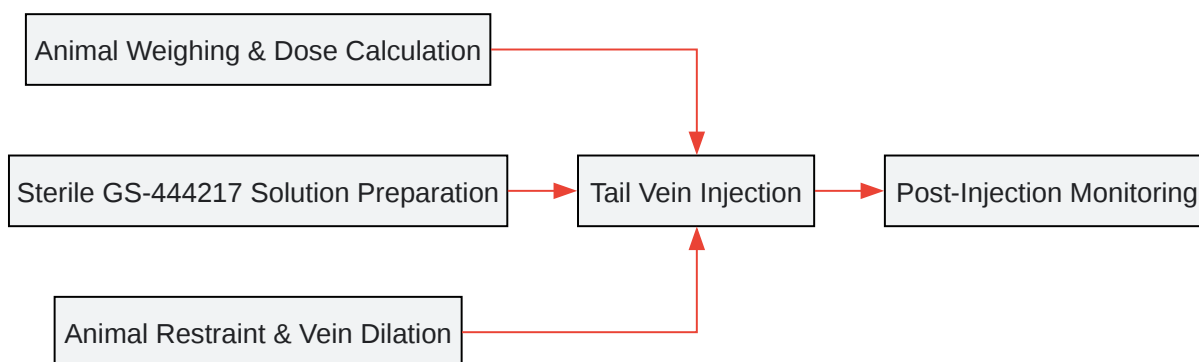
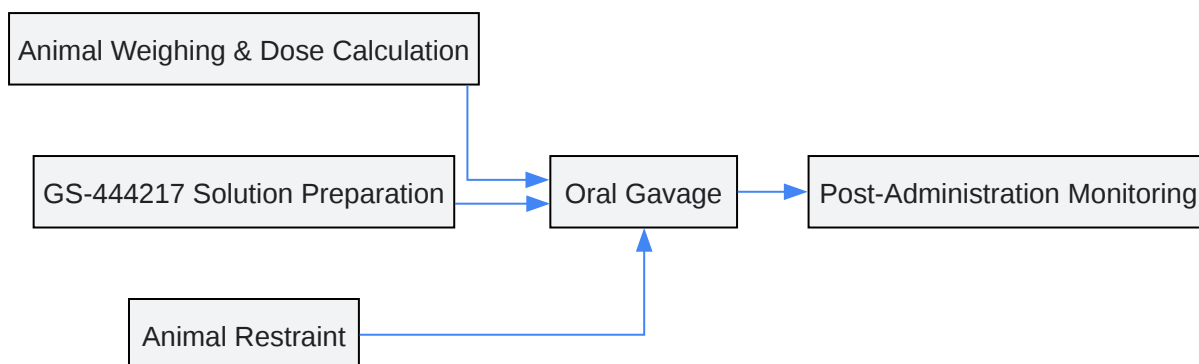
Procedure:

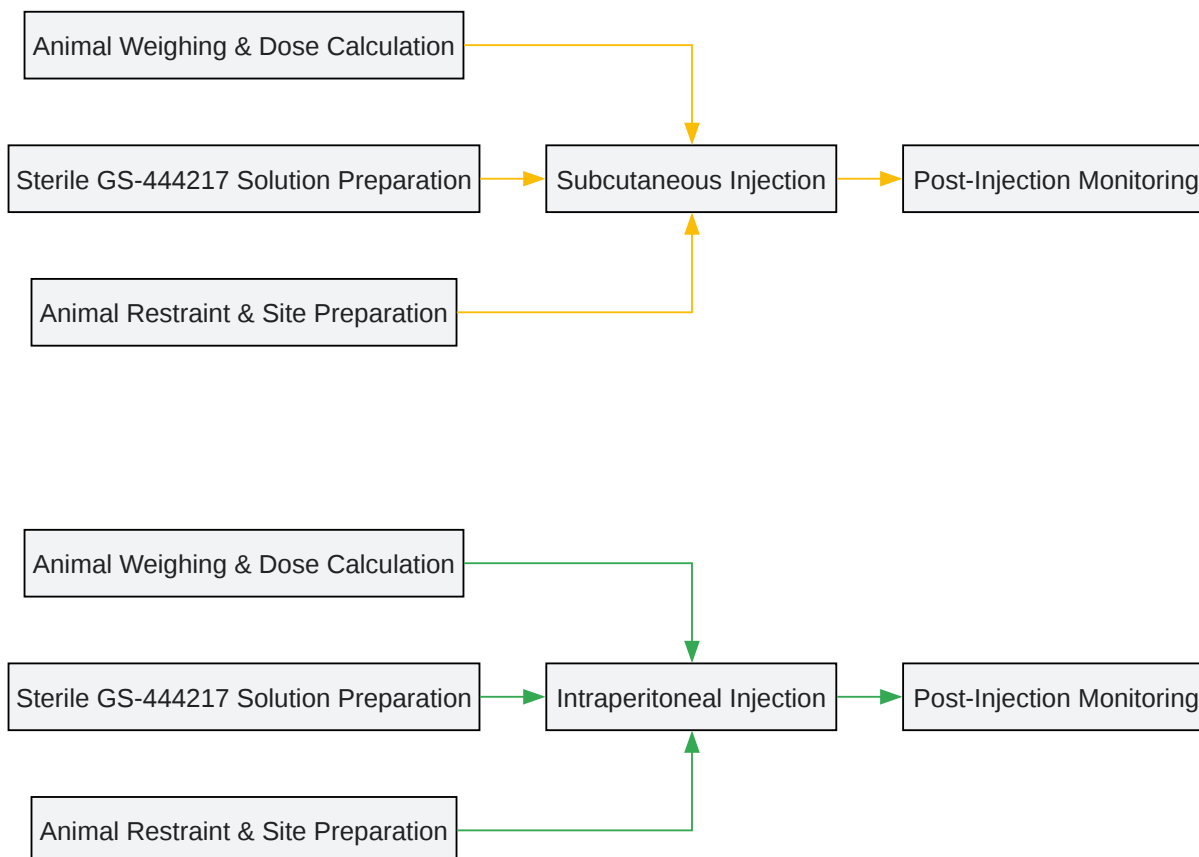
- Animal Preparation:
 - Weigh the animal to calculate the injection volume.
 - Restrain the animal in dorsal recumbency with the head tilted slightly downward.
- Injection Site Preparation:
 - Identify the injection site in the lower right quadrant of the abdomen to avoid the cecum and bladder.[8]
 - Clean the area with 70% ethanol.
- Injection:
 - Insert the needle, bevel up, at a 30-45° angle into the peritoneal cavity.[9]
 - Aspirate to ensure that the needle has not entered the bladder or intestines.
 - Inject the **GS-444217** solution. The maximum recommended volume is <10 ml/kg for both mice and rats.[6]
- Post-Injection:

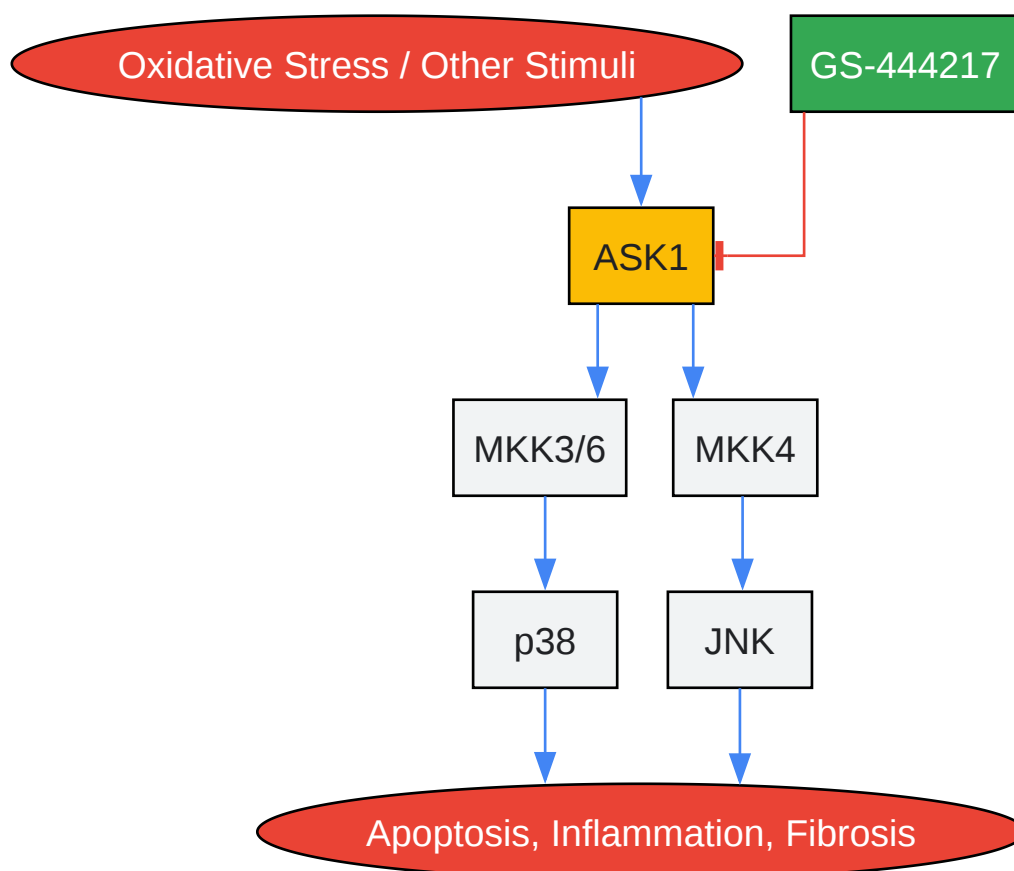
- Withdraw the needle.
- Return the animal to its cage and monitor for any signs of distress or complications.

III. Visualization of Experimental Workflows

The following diagrams illustrate the general workflows for each administration route.







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